

# purification of 4-tert-Butylaniline by distillation or chromatography

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## Compound of Interest

Compound Name: 4-tert-Butylaniline

Cat. No.: B146146

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## Technical Support Center: Purification of 4-tert-Butylaniline

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification of **4-tert-butylaniline** by distillation and chromatography. The information is tailored for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties of 4-tert-Butylaniline

A summary of key quantitative data for **4-tert-butylaniline** is provided below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[1]
Molecular Weight	149.23 g/mol	
Boiling Point	90-93 °C at 3 mmHg	[2]
93-94 °C at 4 mbar	[3]	
Melting Point	15-16 °C	[2]
Density	0.937 g/mL at 25 °C	[2]
Refractive Index (n <sub>20</sub> /D)	1.538	[2]

## Purification by Distillation

Distillation is a common method for purifying liquid compounds. For **4-tert-butylaniline**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is the preferred method to prevent decomposition.

## Experimental Protocol: Vacuum Distillation of 4-tert-Butylaniline

Objective: To purify crude **4-tert-butylaniline** by fractional vacuum distillation.

Materials:

- Crude **4-tert-butylaniline**
- Round-bottom flask
- Fractionating column (e.g., Vigreux column)
- Distillation head with thermometer adapter
- Condenser
- Receiving flask(s)

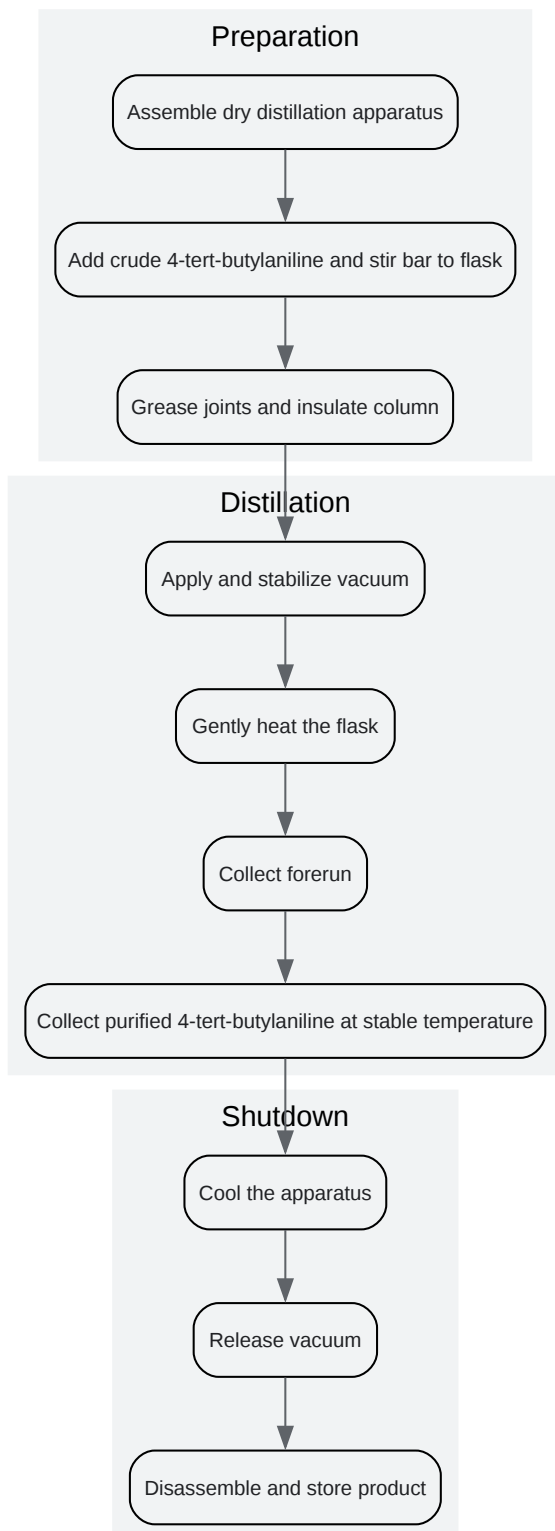
- Vacuum source (vacuum pump or water aspirator)
- Manometer
- Heating mantle
- Stir bar or boiling chips
- Glass wool for insulation
- Grease for ground glass joints

Procedure:

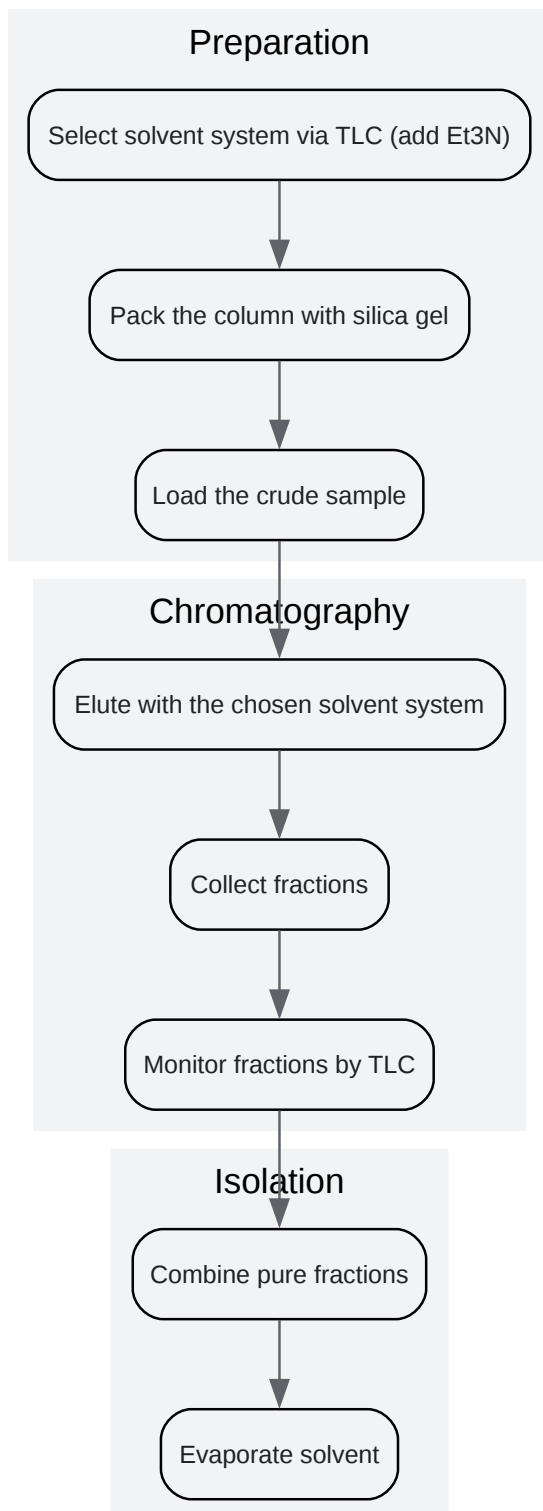
- Apparatus Setup:
  - Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glassware is dry and free of cracks.
  - Use a round-bottom flask of an appropriate size (the flask should be half to two-thirds full).
  - Add a magnetic stir bar or boiling chips to the flask containing the crude **4-tert-butylaniline** to ensure smooth boiling.[\[4\]](#)
  - Lightly grease all ground-glass joints to ensure a good seal under vacuum.[\[5\]](#)
  - Place the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
  - Wrap the fractionating column and distillation head with glass wool or aluminum foil to minimize heat loss.[\[6\]](#)
- Distillation Process:
  - Begin stirring the crude **4-tert-butylaniline**.
  - Slowly apply the vacuum. The pressure should drop to the desired level (e.g., 3-4 mmHg).[\[3\]](#)

- Once the desired pressure is stable, begin heating the distillation flask gently with a heating mantle.
- Observe the distillation. A ring of condensate should slowly rise through the fractionating column.<sup>[6]</sup>
- Collect any initial low-boiling fractions in a separate receiving flask.
- When the temperature stabilizes at the boiling point of **4-tert-butylaniline** at the recorded pressure (e.g., 90-94 °C at 3-4 mmHg), switch to a clean receiving flask to collect the purified product.<sup>[3]</sup>
- Continue distillation until most of the liquid has distilled over, leaving a small amount of residue in the distillation flask. Do not distill to dryness.
- Shutdown:
  - Remove the heating mantle and allow the system to cool to room temperature.
  - Slowly and carefully release the vacuum.
  - Disassemble the apparatus and transfer the purified **4-tert-butylaniline** to a clean, labeled storage container.

## Workflow for Vacuum Distillation of 4-tert-Butylaniline



## Workflow for Flash Chromatography of 4-tert-Butylaniline

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## References

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